

Technical Guide: Physical Properties of 4-Iodo-2-methoxypyrimidine

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Compound of Interest

Compound Name: 4-Iodo-2-methoxypyrimidine

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Abstract

This technical guide addresses the physical properties of **4-Iodo-2-methoxypyrimidine**. A comprehensive search of available scientific literature and chemical databases reveals a notable scarcity of experimentally determined physical data for this specific compound. This document summarizes the available information and provides standardized, general experimental protocols for the determination of key physical properties such as melting point, boiling point, and solubility, which are critical for the handling, characterization, and application of this compound in research and development. The guide also presents a logical workflow for the physical characterization of a novel pyrimidine derivative.

Introduction

4-Iodo-2-methoxypyrimidine is a halogenated pyrimidine derivative. Such compounds are of significant interest in medicinal chemistry and drug development as the pyrimidine scaffold is a core component of many biologically active molecules, and the iodo- and methoxy- functional groups can be exploited for further chemical modifications and to modulate physicochemical properties. Accurate physical property data is fundamental for laboratory work, including reaction setup, purification, formulation, and quality control.

Despite its potential utility, specific experimental data for **4-Iodo-2-methoxypyrimidine** is not widely reported in publicly accessible literature. This guide, therefore, serves a dual purpose: to present the limited known data and to provide a practical framework for researchers to determine these properties in their own laboratories.

Core Physical Properties

The available data for **4-Iodo-2-methoxypyrimidine** is limited to its basic molecular identifiers.

Property	Value	Source
Molecular Formula	C ₅ H ₅ IN ₂ O	[1]
Molecular Weight	236.01 g/mol	[1]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

The lack of further data suggests that this compound is either novel, not extensively studied, or the data has not been published in common databases.

Experimental Protocols for Physical Property Determination

The following are detailed, generalized methodologies for determining the key physical properties of a solid organic compound like **4-Iodo-2-methoxypyrimidine**.

Melting Point Determination

The melting point is a crucial indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure crystalline solid.[\[2\]](#)

Methodology: Capillary Method[\[3\]](#)[\[4\]](#)

- **Sample Preparation:** A small amount of the dry, crystalline **4-Iodo-2-methoxypyrimidine** is finely powdered. The open end of a glass capillary tube is pressed into the powder. The tube

is then inverted and tapped gently to pack the powder into the sealed end, to a height of 1-2 mm.^[2]^[3]

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[2]^[4] This assembly is placed in a melting point apparatus (such as a Mel-Temp or Thiele tube).^[4]
- **Heating:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.^[4] A preliminary, faster heating can be done to find an approximate melting range.
- **Observation and Measurement:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.^[3] The melting range is reported as T1-T2.

Boiling Point Determination

Should **4-Iodo-2-methoxypyrimidine** be a liquid at room temperature or have a low melting point, its boiling point would be determined. This is typically performed at reduced pressure for high-boiling-point compounds to prevent decomposition.

Methodology: Distillation Method

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask.
- **Heating:** The sample in the distillation flask is heated gently.
- **Measurement:** The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the given atmospheric pressure. For vacuum distillation, the pressure must also be recorded.

Solubility Determination

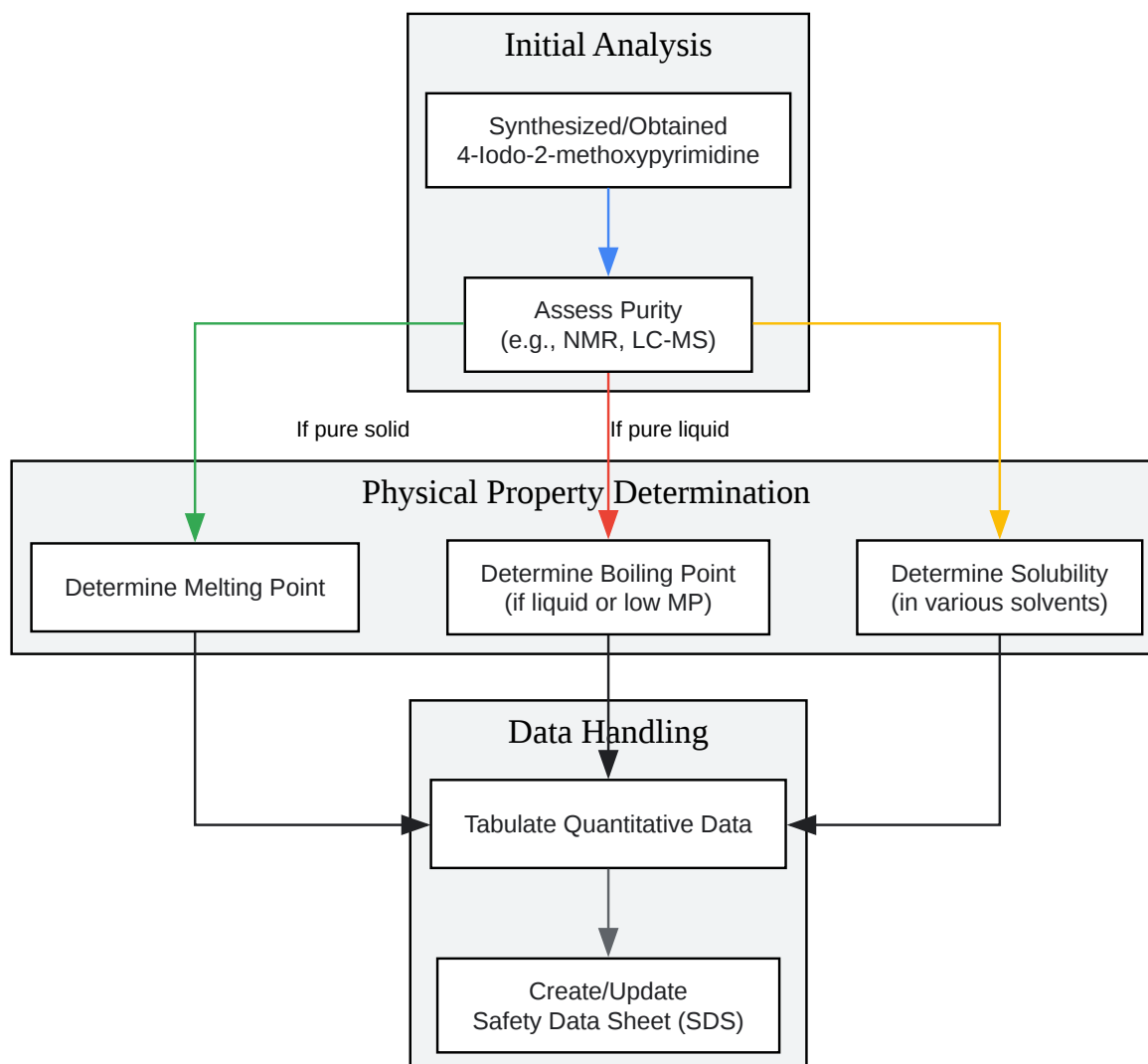
Solubility data is critical for designing reaction conditions, purification methods (crystallization), and for formulation in drug development.

Methodology: Gravimetric Method for Pyrimidine Derivatives[5][6]

- **Sample Preparation:** An excess amount of **4-iodo-2-methoxypyrimidine** is added to a known mass of a selected solvent (e.g., water, ethanol, DMSO) in a sealed vial.
- **Equilibration:** The mixture is agitated (e.g., by stirring or shaking) at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.[5]
- **Separation:** The saturated solution is allowed to stand, and the undissolved solid is separated from the liquid phase by centrifugation and filtration.
- **Quantification:** A known mass of the clear, saturated solution is taken, and the solvent is evaporated. The mass of the remaining solid (the dissolved **4-iodo-2-methoxypyrimidine**) is measured.
- **Calculation:** The solubility is calculated and expressed in terms of g/L or mol/L. This process is repeated at different temperatures to determine the temperature dependence of solubility.
[5]

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a novel or uncharacterized pyrimidine derivative such as **4-iodo-2-methoxypyrimidine**.



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Caption: Workflow for the physical characterization of **4-Iodo-2-methoxypyrimidine**.

Conclusion

While specific, experimentally verified physical properties for **4-Iodo-2-methoxypyrimidine** are not readily available in the public domain, this guide provides researchers with the necessary standardized protocols to determine these essential characteristics. The provided workflow offers a systematic approach to the physical characterization of this and other novel pyrimidine derivatives, ensuring that reliable and reproducible data can be generated to support ongoing

research and development efforts. The molecular formula and weight are established as $C_5H_5IN_2O$ and 236.01 g/mol, respectively.[1] Researchers are encouraged to report their findings to contribute to the collective body of chemical knowledge.

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